

In-Depth Technical Guide: The Redox Properties of 2,6-Dichlorophenolindophenol (DCIP)

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Compound of Interest

Compound Name: DCIP hydrate sodium

Cat. No.: B1632235

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Based on a comprehensive review of scientific literature, 2,6-Dichlorophenolindophenol (DCIP) is not used as a direct redox indicator for sodium ions. The common chemical name "**DCIP hydrate sodium** salt" refers to the commercially available sodium salt form of the DCIP molecule, not its function as an indicator for sodium. This guide provides an in-depth overview of the established redox properties of DCIP and its conventional applications.

Executive Summary

2,6-Dichlorophenolindophenol (DCIP) is a well-characterized redox dye widely employed in biochemical and physiological studies. Its utility lies in its distinct color change upon accepting electrons. In its oxidized form, DCIP is blue, with a maximum light absorption around 600-605 nm.^{[1][2]} Upon reduction, it becomes colorless.^{[1][3]} This reversible reaction allows for the quantification of various reducing agents and the monitoring of electron transport chain activities. However, there is no established scientific basis for its use in the direct measurement of sodium ion concentrations.

Core Redox Properties of DCIP

The functionality of DCIP as a redox indicator is governed by its electrochemical potential and spectral characteristics.

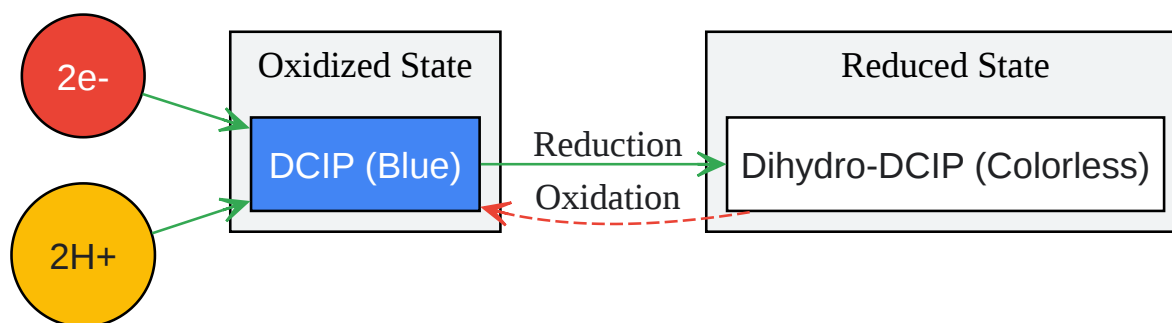
Physicochemical and Redox Data

The following table summarizes the key quantitative properties of DCIP sodium salt hydrate.

Property	Value & Conditions	Citation(s)
Common Abbreviations	DCIP, DCPIP, DPIP	[1]
Chemical Formula	$C_{12}H_6Cl_2NNaO_2$	[3]
Molecular Weight	290.08 g/mol (anhydrous)	[3]
Appearance	Dark green solid	[3]
Oxidized Form (Aqueous)	Blue	[3]
Reduced Form (Aqueous)	Colorless	[3]
Absorption Maximum (λ_{max})	~600-605 nm (at pH 7.4)	[2]
Molar Extinction Coefficient (ϵ)	~19,100 $M^{-1}cm^{-1}$ (at pH 7.4)	[2]
Standard Reduction Potential (E_o')	+0.22 V (vs. Standard Hydrogen Electrode)	[2]

Redox Reaction Mechanism

The reduction of DCIP involves the acceptance of two electrons and two protons, leading to the formation of the colorless leuco-form, dihydro-DCIP. This process disrupts the conjugated π -system of the molecule, which is responsible for its blue color.



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General Redox Mechanism of DCIP.

Established Experimental Applications & Protocols

DCIP's role as a redox indicator is well-documented in several key experimental contexts. Due to the non-existence of a DCIP-based sodium assay, protocols for its established uses are provided below.

Quantification of Ascorbic Acid (Vitamin C)

DCIP is famously used for the titrimetric determination of ascorbic acid. Ascorbic acid is a potent reducing agent that quantitatively reduces DCIP.

Experimental Protocol:

- **Preparation of DCIP Solution (0.001 M):** Dissolve an appropriate amount of DCIP sodium salt hydrate in distilled water to create a standardized solution. Store in a dark bottle, as the solution is light-sensitive.
- **Sample Preparation:** Prepare an acidic extract of the sample containing ascorbic acid (e.g., fruit juice in metaphosphoric acid or oxalic acid to improve stability).
- **Titration:** Titrate a known volume of the sample extract with the standardized DCIP solution.
- **Endpoint Determination:** The endpoint is reached when a faint pink or blue color persists for at least 30 seconds, indicating that all the ascorbic acid has been oxidized and excess DCIP is now present.

- **Calculation:** The concentration of ascorbic acid is calculated based on the volume of DCIP solution used and the stoichiometry of the reaction (1 mole of ascorbic acid reduces 1 mole of DCIP).

Monitoring Photosynthetic Electron Transport (Hill Reaction)

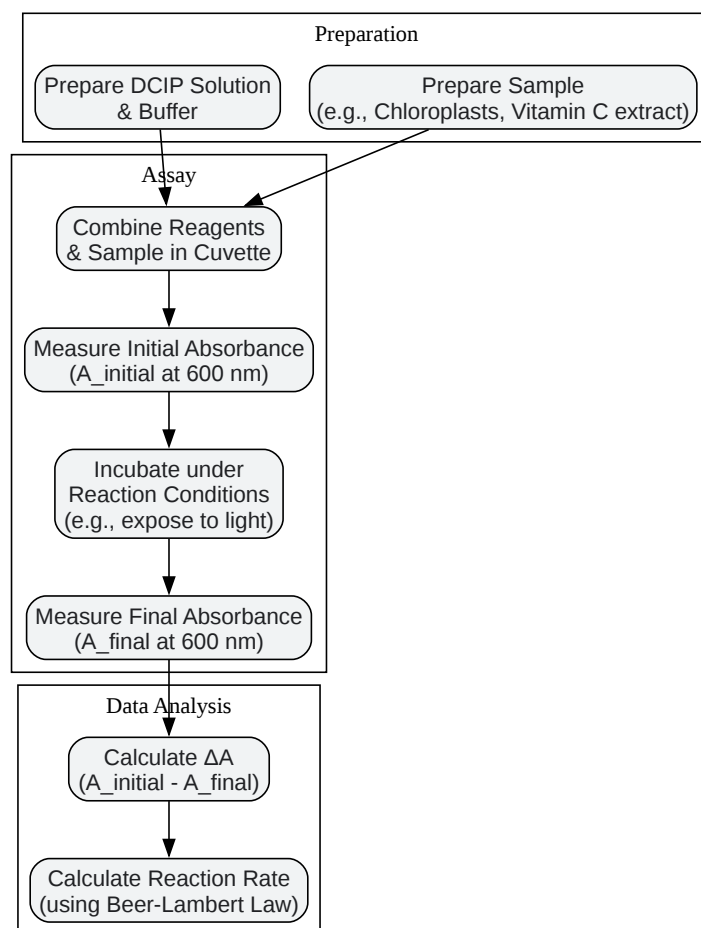
DCIP serves as an artificial electron acceptor in studies of the light-dependent reactions of photosynthesis, allowing for the measurement of the rate of electron flow from photosystem II.

Experimental Protocol:

- **Isolation of Chloroplasts:** Isolate chloroplasts from plant tissue (e.g., spinach leaves) using differential centrifugation in an ice-cold isolation buffer.
- **Reaction Mixture:** Prepare a reaction mixture in a spectrophotometer cuvette containing a buffered solution (e.g., phosphate buffer at pH 6.8), the chloroplast suspension, and DCIP solution.
- **Measurement:**
 - Take an initial absorbance reading at 600 nm in the dark (the "dark control").
 - Expose the cuvette to a light source to initiate photosynthesis.
 - Monitor the decrease in absorbance at 600 nm over time as DCIP is reduced by the electrons from the electron transport chain.
- **Calculation:** The rate of photosynthesis is determined by the rate of change in absorbance, using the molar extinction coefficient of DCIP.

Visualization of Experimental Workflow

The following workflow illustrates the general process of using DCIP in a spectrophotometric assay.



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